

detailed synthesis protocol for 7-methoxy-5-nitro-1H-indole

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Compound of Interest

Compound Name: 7-methoxy-5-nitro-1H-indole

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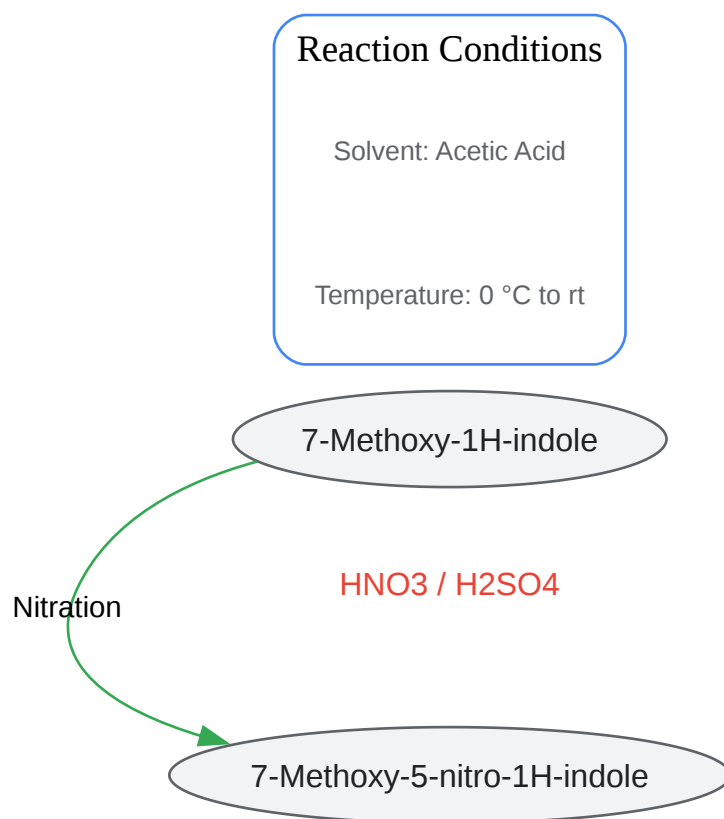
Synthesis Protocol for 7-methoxy-5-nitro-1H-indole

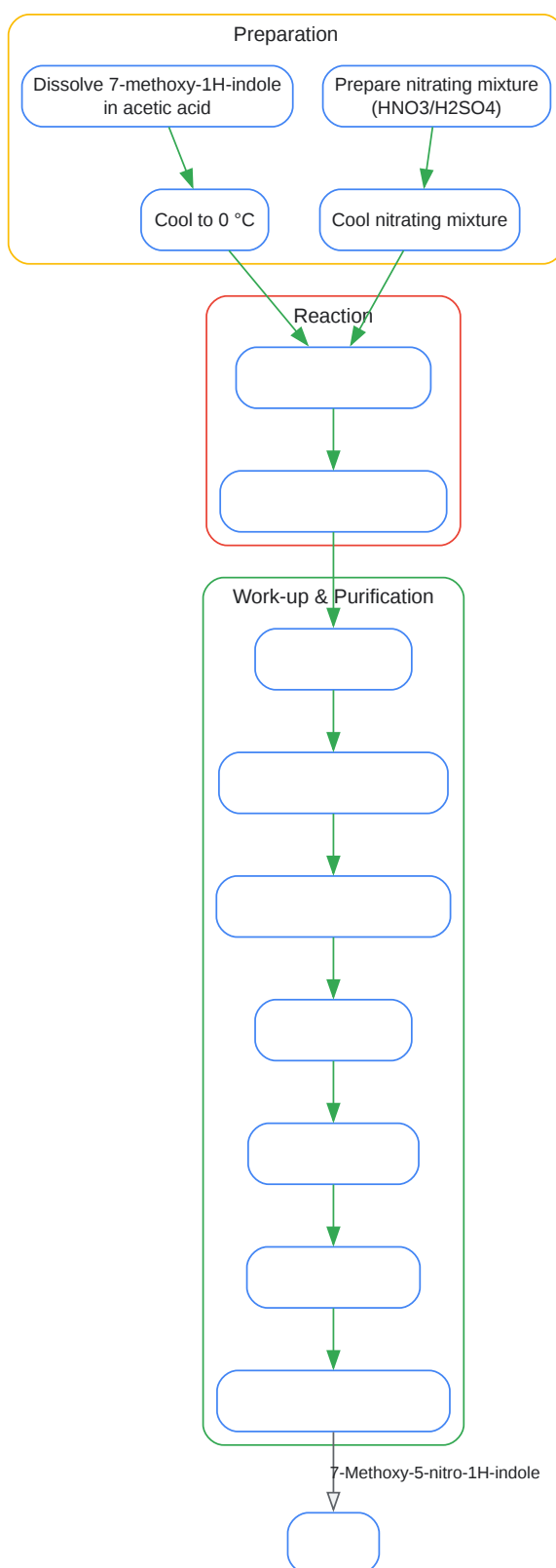
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed application note and protocol for the synthesis of **7-methoxy-5-nitro-1H-indole**, a valuable building block in medicinal chemistry and drug development. The protocol is based on the direct nitration of 7-methoxy-1H-indole.

Reaction Scheme

The synthesis of **7-methoxy-5-nitro-1H-indole** is achieved through the electrophilic nitration of 7-methoxy-1H-indole. The methoxy group at the 7-position directs the incoming nitro group primarily to the 5-position of the indole ring.





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